

Application Notes and Protocols for Live-Cell Imaging Utilizing Disperse Yellow 39

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Compound of Interest

Compound Name: Disperse Yellow 39

CAS No.: 2229825-63-0

Cat. No.: B16378903

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Disclaimer: The application of **Disperse Yellow 39** for live-cell imaging is not well-documented in scientific literature. The following application notes and protocols are hypothetical and based on the known physicochemical properties of **Disperse Yellow 39** and general methodologies for live-cell imaging with small molecule dyes. These protocols should be considered a starting point for research and will require significant optimization and validation.

Introduction

Disperse Yellow 39 (C.I. 480095) is a methine dye traditionally used in the textile industry for dyeing synthetic fibers.^[1] Its chemical structure suggests potential fluorescent properties that could theoretically be harnessed for biological imaging. However, its suitability as a fluorescent probe for live-cell imaging, including its photophysical properties, cell permeability, and cytotoxicity, has not been established. These application notes provide a theoretical framework for researchers interested in exploring the potential of **Disperse Yellow 39** as a live-cell imaging agent.

Physicochemical and Hypothetical Photophysical Properties

A summary of the known physicochemical properties of **Disperse Yellow 39** is presented below. The photophysical properties, which are crucial for fluorescence microscopy, are not readily available and would need to be experimentally determined. The values presented in the "Hypothetical Photophysical Properties" table are estimates and should be validated.

Table 1: Physicochemical Properties of **Disperse Yellow 39**

Property	Value	Reference
Chemical Formula	C ₁₇ H ₁₆ N ₂ O	[1]
Molecular Weight	264.32 g/mol	[1]
Appearance	Yellow to orange powder	[1]
Melting Point	232-234 °C	[2]
Solubility	Soluble in Dichloromethane (Slightly), Ethanol (Very Slightly, Sonicated), Methanol (Slightly)	[2]
CAS Registry Number	12236-29-2	[1]

Table 2: Hypothetical Photophysical Properties of **Disperse Yellow 39** (Requires Experimental Validation)

Property	Estimated Value	Justification
Estimated Excitation Max (λ_{ex})	~400 - 450 nm	Based on the yellow color of the dye, suggesting absorption in the blue-violet region of the spectrum.
Estimated Emission Max (λ_{em})	~480 - 540 nm	A typical Stokes shift for similar small molecule dyes would place the emission in the green-yellow region.
Quantum Yield (Φ)	Unknown	Requires experimental measurement.
Photostability	Unknown	Requires experimental evaluation under imaging conditions.

Experimental Protocols

1. Preparation of **Disperse Yellow 39** Stock Solution

Materials:

- **Disperse Yellow 39** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Microcentrifuge tubes
- Vortex mixer

Protocol:

- Accurately weigh 1 mg of **Disperse Yellow 39** powder.
- Dissolve the powder in 3.78 mL of anhydrous DMSO to create a 1 mM stock solution.

- Vortex thoroughly until the dye is completely dissolved.
- Store the stock solution in small aliquots at -20°C, protected from light. Avoid repeated freeze-thaw cycles.

2. Hypothetical Live-Cell Staining Protocol

Materials:

- Cells cultured on glass-bottom dishes or coverslips
- Complete cell culture medium
- Phosphate-buffered saline (PBS), sterile
- **Disperse Yellow 39** stock solution (1 mM in DMSO)

Protocol:

- Culture cells to the desired confluency (e.g., 60-80%) on an imaging-compatible vessel.
- Prepare a working solution of **Disperse Yellow 39** by diluting the 1 mM stock solution in pre-warmed complete cell culture medium. The optimal final concentration will need to be determined experimentally, but a starting range of 1-10 μM is recommended.
- Remove the existing culture medium from the cells.
- Gently wash the cells once with pre-warmed PBS.
- Add the **Disperse Yellow 39**-containing medium to the cells.
- Incubate the cells at 37°C in a CO₂ incubator for a duration that needs to be optimized (e.g., 15-60 minutes).
- After incubation, gently aspirate the dye-containing medium.
- Wash the cells two to three times with pre-warmed PBS or complete culture medium to remove unbound dye and reduce background fluorescence.

- Add fresh, pre-warmed complete culture medium to the cells.
- Image the cells using a fluorescence microscope with an appropriate filter set for the determined excitation and emission wavelengths of **Disperse Yellow 39**. Use the lowest possible excitation power to minimize phototoxicity.

3. Cytotoxicity Assessment of **Disperse Yellow 39**

It is crucial to determine the cytotoxic potential of **Disperse Yellow 39** to establish a usable concentration range for live-cell imaging. A standard MTT or resazurin-based cytotoxicity assay can be performed.

Materials:

- Cells seeded in a 96-well plate
- Complete cell culture medium
- **Disperse Yellow 39** stock solution (1 mM in DMSO)
- MTT reagent (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO or 0.01 M HCl in 10% SDS)
- Microplate reader

Protocol:

- Seed cells in a 96-well plate at a density that will not reach confluency during the experiment.
- Allow cells to adhere overnight.
- Prepare serial dilutions of **Disperse Yellow 39** in complete culture medium. It is important to include a vehicle control (medium with the same concentration of DMSO as the highest dye concentration).

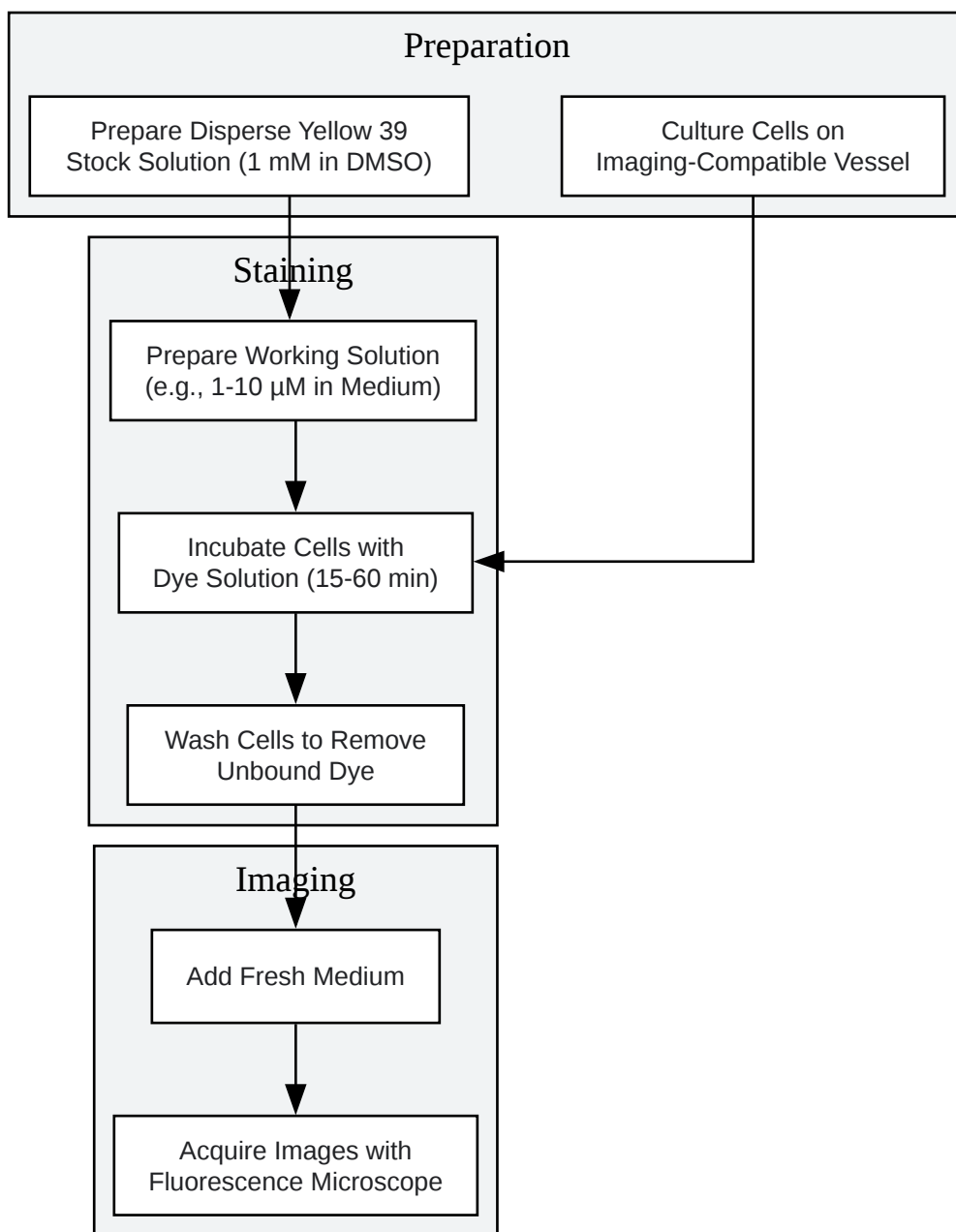
- Remove the medium from the cells and replace it with the medium containing different concentrations of **Disperse Yellow 39**.
- Incubate the cells for a period relevant to your imaging experiments (e.g., 24 hours).
- Add 10 µL of MTT reagent to each well and incubate for 2-4 hours at 37°C.
- Add 100 µL of solubilization solution to each well to dissolve the formazan crystals.
- Read the absorbance at 570 nm using a microplate reader.
- Calculate cell viability as a percentage of the vehicle control.

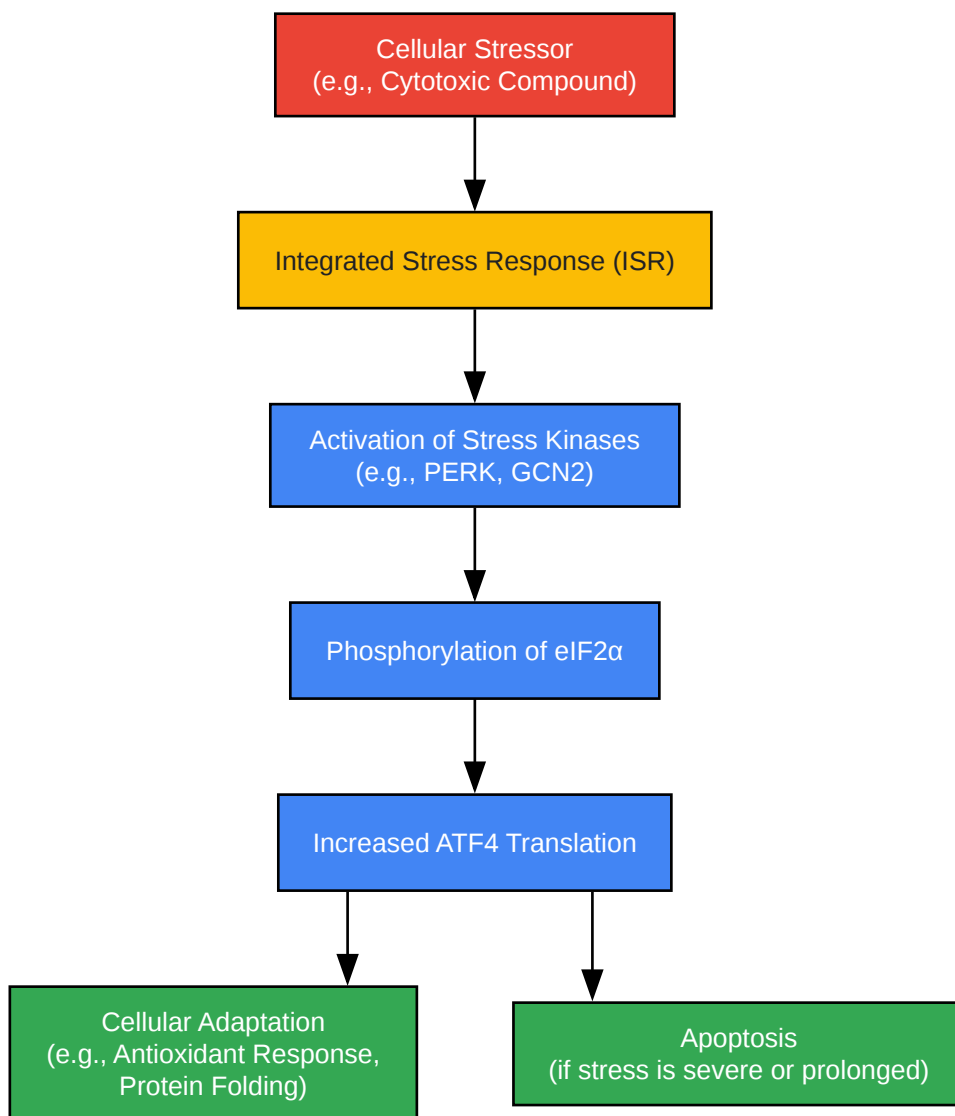
Data Presentation

Table 3: Cytotoxicity of **Disperse Yellow 39** on [Insert Cell Line]

Disperse Yellow 39 Concentration (µM)	Cell Viability (%)	Standard Deviation
0 (Vehicle Control)	100	
0.1		
1		
10		
25		
50		
100		
IC50		

Visualizations





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References

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- 2. [youtube.com](https://www.youtube.com/) [[youtube.com](https://www.youtube.com/)]

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